

Simvastatin-d11: A Technical Guide to Safe Handling and Material Properties

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Compound of Interest

Compound Name: *Simvastatin-d11*

Cat. No.: *B15145395*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive information on the material safety and properties of **Simvastatin-d11**. The following sections detail its chemical and physical characteristics, safe handling protocols, and toxicological profile, with a focus on presenting quantitative data in a clear and accessible format for laboratory and research professionals.

Chemical and Physical Properties

Simvastatin-d11 is the deuterated form of Simvastatin, a well-established HMG-CoA reductase inhibitor used to lower cholesterol.[1][2] The inclusion of eleven deuterium atoms in the 2,2-dimethylbutyrate side chain makes it a valuable internal standard for pharmacokinetic and metabolic studies.[1] While its biological activity is expected to be similar to that of Simvastatin, the isotopic labeling provides a distinct mass for analytical purposes.

The key physicochemical properties of **Simvastatin-d11** are summarized in the table below. It is important to note that due to the nature of deuterated compounds, some data is based on the non-labeled Simvastatin, as their macroscopic chemical properties are nearly identical.

Property	Value	Reference
Chemical Formula	C25H27D11O5	[3]
CAS Number	1002347-74-1	[3]
Molecular Weight	429.634 g/mol	[4][5]
Accurate Mass	429.341	[4][5]
Appearance	White to off-white solid	[3][6]
Melting Point	127 - 132 °C (261 - 270 °F)	[3][6]
Solubility	Practically insoluble in water. Freely soluble in chloroform, methanol, and ethanol.	[7]
log Pow (Octanol/Water)	4.68	[3]

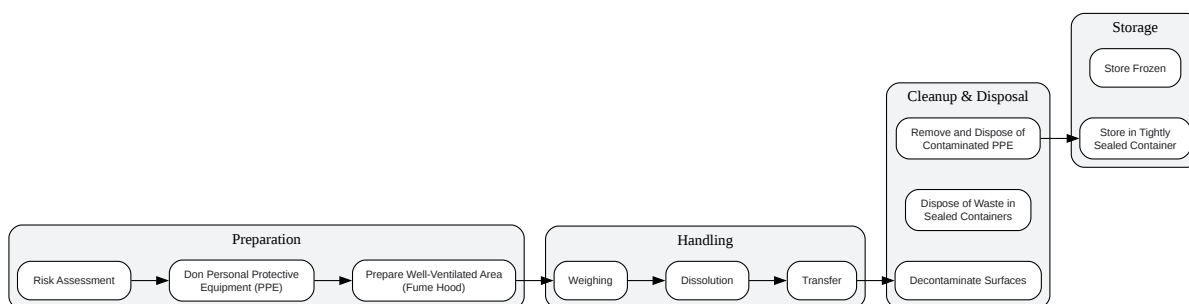
Toxicological Information

The toxicological data for **Simvastatin-d11** is primarily extrapolated from studies on Simvastatin. The deuterated form is not expected to present new toxicological risks. Simvastatin may cause skin irritation and potential harm to breast-fed children.

Endpoint	Data	Species	Reference
Acute Oral Toxicity (LD50)	4,438 mg/kg	Rat	[3]
Acute Oral Toxicity (LD50)	3,800 mg/kg	Mouse	[8]
Carcinogenicity	No component of this product present at levels greater than or equal to 0.1% is identified as a probable, possible or confirmed human carcinogen by IARC or ACGIH.	N/A	[3]
Mutagenic Effects	No data available	N/A	[3]
Teratogenic Effects	No data available	N/A	[3]

Experimental Protocols: Safe Handling and Storage

Given the potential hazards, adherence to strict safety protocols is mandatory when handling **Simvastatin-d11**. The following workflow outlines the essential steps for safe handling in a research environment.



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Safe Handling Workflow for **Simvastatin-d11**

Detailed Methodologies:

- Engineering Controls: All handling of **Simvastatin-d11** powder should be conducted in a certified laboratory fume hood or other ventilated enclosure to minimize inhalation exposure. [3]
- Personal Protective Equipment (PPE):
 - Eye Protection: Chemical safety glasses with side-shields are required.[3]
 - Hand Protection: Chemically resistant gloves (e.g., nitrile) should be worn. Gloves must be inspected prior to use and disposed of properly after handling.[3]
 - Body Protection: A lab coat or other protective clothing is necessary to prevent skin contact.[3]

- Handling Procedures:
 - Avoid the formation of dust and aerosols during weighing and transfer.[3]
 - Use appropriate tools (e.g., spatulas) to handle the solid material.
 - For dissolution, add the solvent to the solid slowly to prevent splashing.
- Storage: **Simvastatin-d11** should be stored frozen in a tightly sealed container to maintain its stability.[3]
- Disposal: All waste materials, including contaminated PPE and empty containers, should be disposed of as hazardous chemical waste in accordance with local, state, and federal regulations.[6]

Stability and Reactivity

Simvastatin-d11 is stable under recommended storage conditions.[3] However, it is incompatible with strong oxidizing agents.[3] Hazardous decomposition products formed under fire conditions include carbon oxides.[3]

First-Aid Measures

In the event of exposure to **Simvastatin-d11**, the following first-aid measures should be taken immediately:

Exposure Route	First-Aid Procedure	Reference
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.	[6]
Skin Contact	Immediately wash the affected area with soap and plenty of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation persists.	[6]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek medical attention if irritation persists.	[6]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.	[9]

This guide is intended to provide comprehensive safety and handling information for **Simvastatin-d11** in a research setting. It is crucial for all personnel to be familiar with this information and to adhere to all institutional and regulatory safety guidelines.

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